

Safety and handling precautions for (1R)-1-(4-nitrophenyl)ethan-1-ol

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Compound of Interest

Compound Name: (1R)-1-(4-nitrophenyl)ethan-1-ol

Cat. No.: B2754025

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An In-depth Technical Guide to the Safety and Handling of (1R)-1-(4-nitrophenyl)ethan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety precautions, handling procedures, and toxicological information for (1R)-1-(4-nitrophenyl)ethan-1-ol. The information is intended for laboratory personnel and professionals in the field of drug development and scientific research.

Chemical Identification

(1R)-1-(4-nitrophenyl)ethan-1-ol is a chiral aromatic alcohol. Accurate identification is the first step in ensuring safe handling.

Identifier	Value
IUPAC Name	(1R)-1-(4-nitrophenyl)ethanol
Synonyms	(R)-1-(4-Nitrophenyl)ethanol, 4-Nitrophenylmethylcarbinol
CAS Number	58287-18-6 (for R-enantiomer) 6531-13-1 (for racemate)[1][2][3][4]
Molecular Formula	C ₈ H ₉ NO ₃ [3][4][5][6]
Molecular Weight	167.16 g/mol [3][4][5]
Structure	InChI=1S/C8H9NO3/c1-6(10)7-2-4-8(5-3-7)9(11)12/h2-6,10H,1H3/t6-/m1/s1

Hazard Identification and Classification

This compound is classified as hazardous under the Globally Harmonized System (GHS). All personnel must be aware of its potential health effects before handling. The primary hazards are associated with acute toxicity, skin and eye irritation, and potential target organ damage with repeated exposure.[7]

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3][5][7][8][9]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[3][5][7]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[3][5][7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3][5][8][10]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[3][5][8][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][5][8][10]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs (Kidney, Liver) through prolonged or repeated exposure if swallowed[7]
Hazardous to the Aquatic Environment (Acute)	Category 3	H402: Harmful to aquatic life[7]

GHS Pictogram: GHS07 (Exclamation Mark)[3][9] Signal Word: Warning[3][5][8][9][10]

Physical and Chemical Properties

Understanding the physical properties of **(1R)-1-(4-nitrophenyl)ethan-1-ol** is crucial for safe storage and handling.

Property	Value
Appearance	Clear pale yellow to yellow oil or solid[3]
Melting Point	30-32 °C[3]
Boiling Point	137-138 °C @ 2 Torr[3]
Density (Predicted)	1.263 ± 0.06 g/cm ³ [3]
Solubility	Slightly soluble in chloroform and methanol[3]
Storage Temperature	2-8°C (Refrigerator), desiccated[3][8][9]

Handling and Storage

Adherence to proper handling and storage protocols is mandatory to minimize risk.

Handling:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[1][11]
- Avoid the formation and inhalation of dust or aerosols.[1][11]
- Avoid contact with skin, eyes, and clothing.[1][11]
- Use non-sparking tools to prevent ignition sources.[1]
- Wash hands thoroughly after handling.[7][11]
- Do not eat, drink, or smoke in the laboratory area.[7]

Storage:

- Store in a tightly sealed, original container.[1][11]
- Keep in a cool, dry, and well-ventilated place.[1][11]
- Store at the recommended refrigerator temperature (2-8°C).[3][8][9]

- Store away from incompatible materials, including strong oxidizing agents, strong acids, and strong bases.[\[12\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is required at all times when handling this chemical.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting chemical safety goggles or a face shield (EN 166 or NIOSH approved). [1] [11]
Skin Protection	Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) and protective clothing. A lab coat is mandatory. [1] [11]
Respiratory Protection	For operations that may generate dust or aerosols where ventilation is inadequate, use a NIOSH-approved respirator with a particle filter or a full-face respirator. [1] [7] [11]

First-Aid and Emergency Procedures

Immediate and appropriate first-aid is critical in the event of an exposure.

- General Advice: Move out of the dangerous area. Consult a physician immediately and provide them with the Safety Data Sheet (SDS).[\[7\]](#)[\[10\]](#)
- Inhalation: Remove the victim to fresh air. If breathing is difficult or stops, provide artificial respiration or oxygen and seek immediate medical attention.[\[7\]](#)[\[10\]](#)[\[11\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[\[7\]](#)[\[10\]](#)[\[11\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult an ophthalmologist.[\[7\]](#)[\[10\]](#)[\[11\]](#)

- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Make the victim drink water (two glasses at most) and seek immediate medical attention.[\[7\]](#)[\[11\]](#)

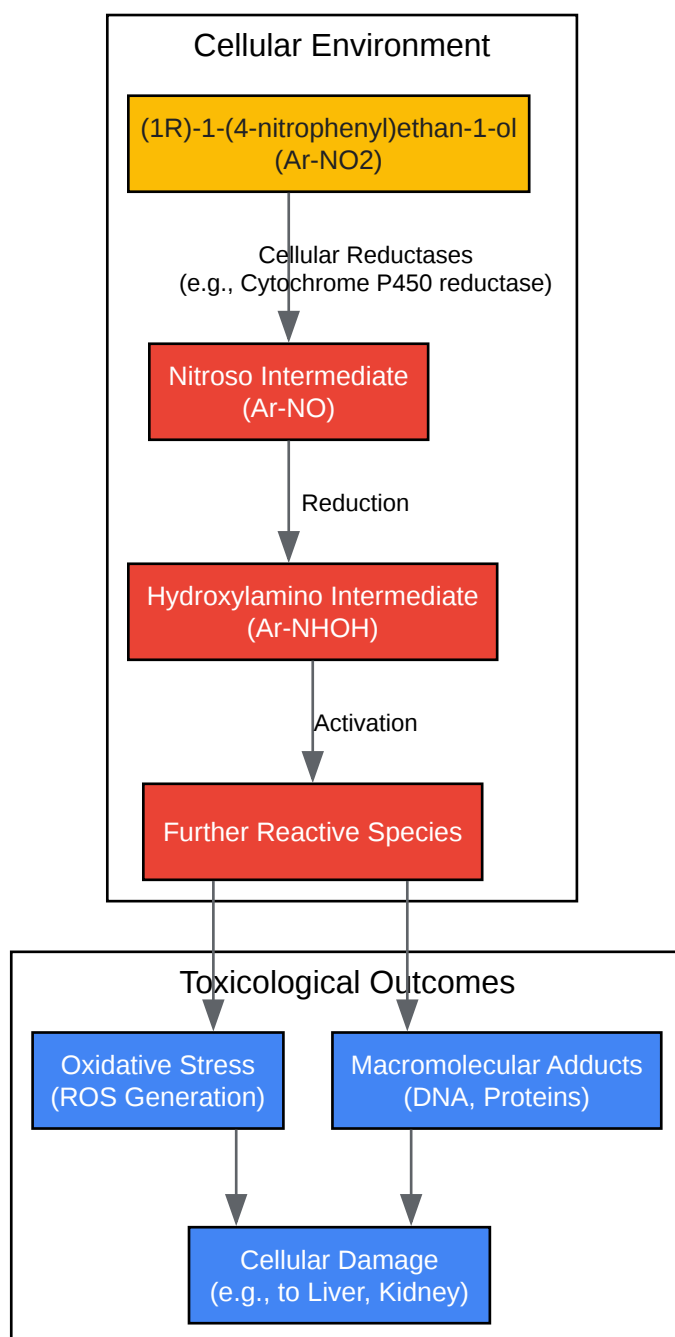
Fire-Fighting Measures:

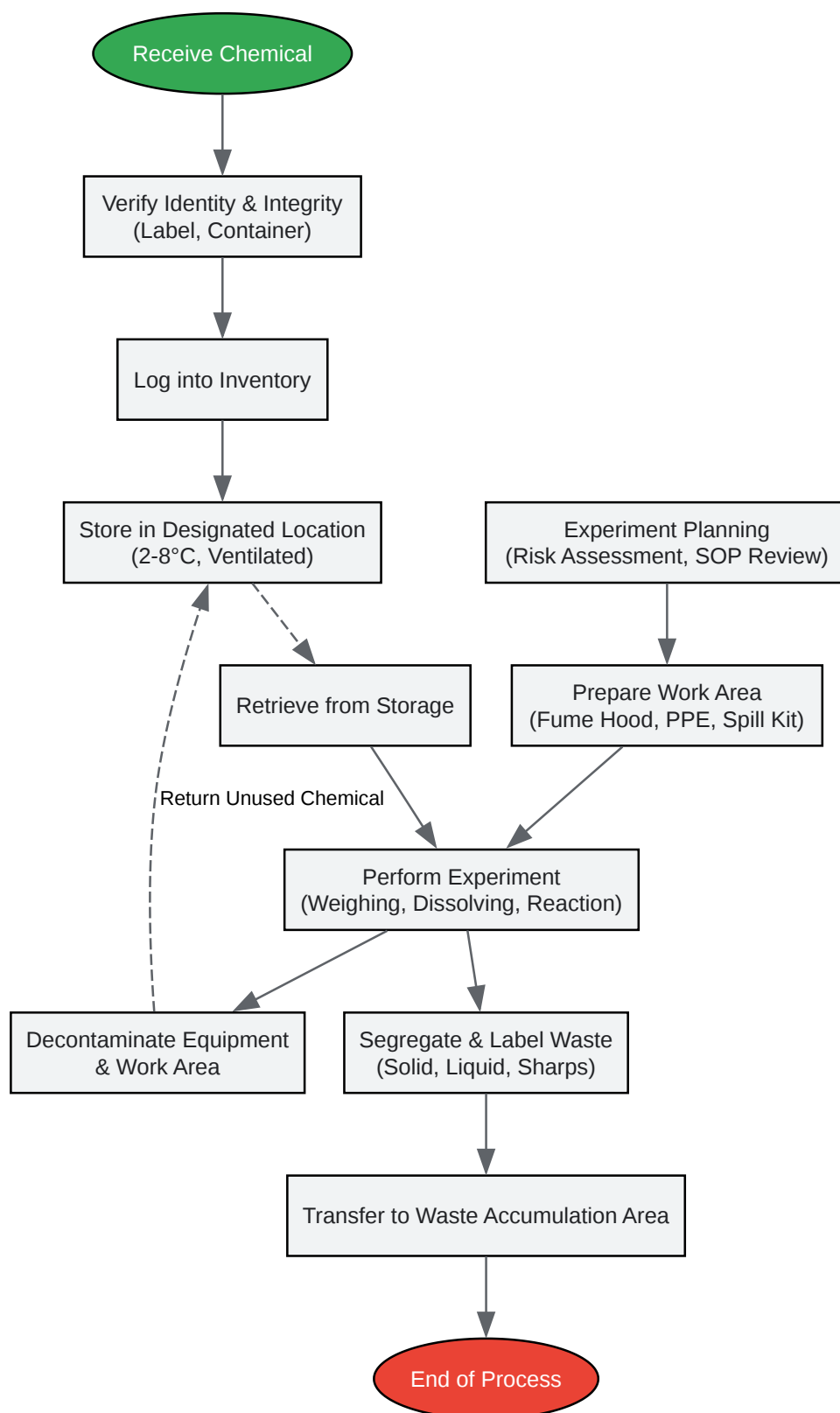
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[\[1\]](#)[\[11\]](#)
- Specific Hazards: Combustion may produce hazardous fumes of carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[11\]](#)[\[12\]](#)
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[\[1\]](#)[\[7\]](#)

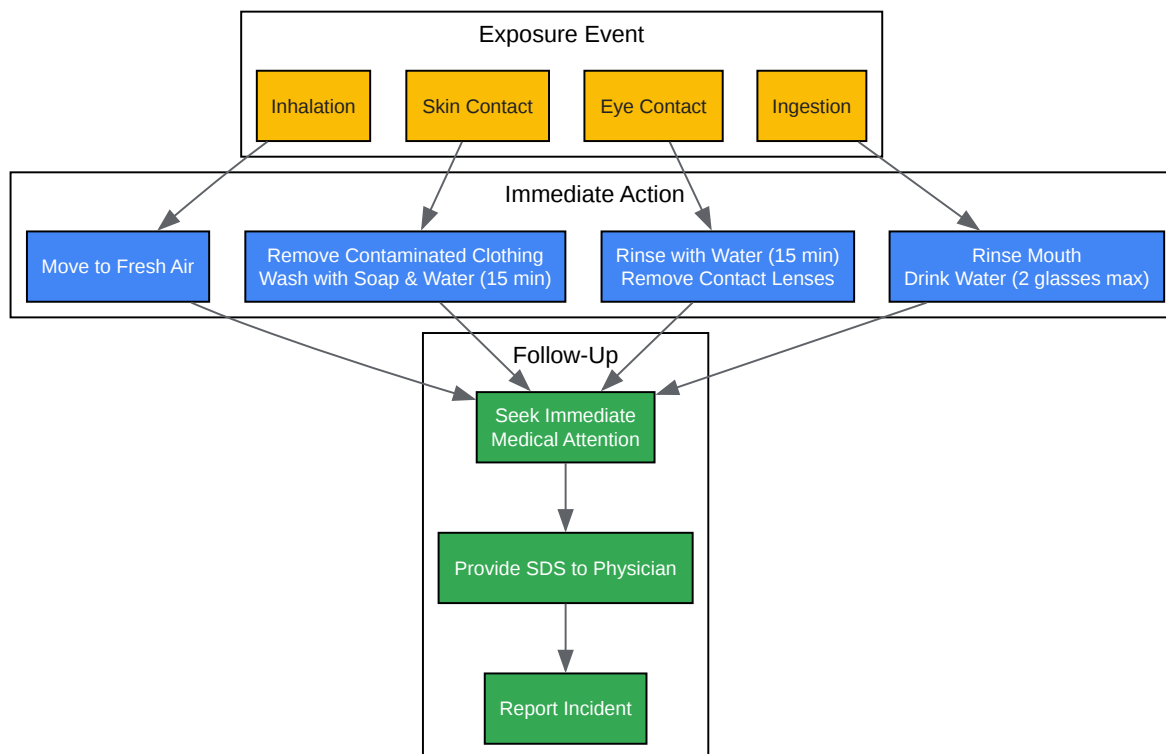
Toxicological Information and Potential Mechanisms

While specific toxicological studies on **(1R)-1-(4-nitrophenyl)ethan-1-ol** are limited, the hazards are inferred from its classification and data on related nitroaromatic compounds.[\[13\]](#)

- Acute Effects: The compound is harmful if ingested, inhaled, or absorbed through the skin, causing irritation to the skin, eyes, and respiratory tract.[\[5\]](#)
- Chronic Effects: Prolonged or repeated oral exposure may cause damage to the liver and kidneys.[\[7\]](#)
- Mechanism of Toxicity: The toxicity of nitroaromatic compounds is often linked to their metabolic reduction. The nitro group can be reduced by cellular reductases to form nitroso and hydroxylamino intermediates. These reactive species can induce oxidative stress through redox cycling or form adducts with DNA and proteins, leading to cellular damage and potential mutagenicity.[\[13\]](#)







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